

Technical Profile: Spectroscopic Data for (2-Bromo-3-chlorophenyl)hydrazine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2-Bromo-3-chlorophenyl)hydrazine

Cat. No.: B13086204

[Get Quote](#)

Executive Summary & Structural Logic

- Compound: (2-Bromo-3-chlorophenyl)hydrazine^[1]
- CAS: 117929178 (Hydrochloride salt ref)
- Molecular Formula: C₆H₆BrClN₂^[1]
- Molecular Weight: 221.48 g/mol
- Core Significance: The 2,3-dihalo substitution pattern imposes significant steric lock on the hydrazine moiety, influencing both reactivity (Fischer Indole Synthesis) and spectroscopic signals (rotational barriers).

Structural Analysis (2,3-Disubstitution)

The aromatic ring possesses three adjacent protons at positions 4, 5, and 6.

- Position 1: Hydrazine group (-NHNH₂).

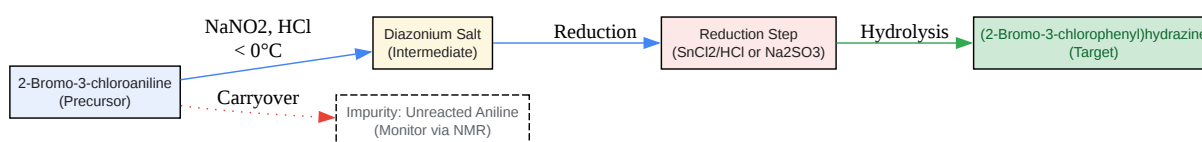
- Position 2: Bromine (Weakly deactivating, ortho/para directing, heavy atom effect).
- Position 3: Chlorine (Weakly deactivating, meta to hydrazine).

Synthesis & Impurity Profile (Context for Spectra)

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying the "Aniline" impurity peak in NMR/MS.

Experimental Workflow

The standard synthesis proceeds via the diazotization of 2-bromo-3-chloroaniline followed by reduction (typically SnCl_2 or Na_2SO_3).



[Click to download full resolution via product page](#)

Mass Spectrometry (MS): The Isotopic Fingerprint

Mass spectrometry provides the most definitive confirmation of this structure due to the unique isotopic abundances of Bromine ($^{79}\text{Br}/^{81}\text{Br} \approx 1:1$) and Chlorine ($^{35}\text{Cl}/^{37}\text{Cl} \approx 3:1$).^[2]

Isotopic Pattern Analysis (M+)

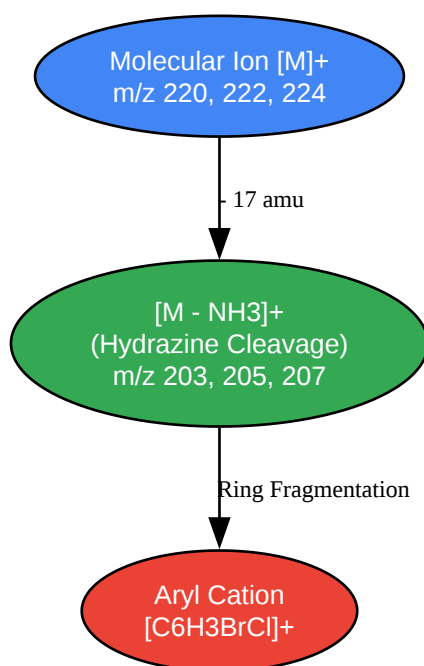
For a molecule containing 1 Br and 1 Cl, the molecular ion cluster will display a characteristic M, M+2, M+4 pattern.

Ion	Mass (m/z)	Composition	Relative Intensity (Approx)
M	220	$^{79}\text{Br} + ^{35}\text{Cl}$	100% (Base)
M+2	222	$(^{81}\text{Br} + ^{35}\text{Cl})$ & $(^{79}\text{Br} + ^{37}\text{Cl})$	~130% (Overlap of two isotopomers)
M+4	224	$^{81}\text{Br} + ^{37}\text{Cl}$	~30%

Note: Unlike pure Br (1:[2]1) or pure Cl (3:1), the mixed halogen system creates a "Tent" shape where the middle peak (M+2) is often the most intense or nearly equal to M.

Fragmentation Pathway

- $[\text{M}]^+$ (220/222/224): Molecular ion.
- $[\text{M} - 17]^+$: Loss of NH_3 (Characteristic of hydrazines).
- $[\text{M} - 17 - 35/36]^+$: Subsequent loss of Cl.
- $[\text{M} - 17 - 79/81]^+$: Subsequent loss of Br.



[Click to download full resolution via product page](#)

Nuclear Magnetic Resonance (NMR)

The NMR data is validated against the precursor 2-bromo-3-chloroaniline (CAS 96558-73-5).[3]

The hydrazine group (-NHNH₂) is slightly more electron-donating than the amine (-NH₂), causing a minor upfield shift (shielding) on the aromatic ring, particularly at the para position.

¹H NMR Data (400 MHz, DMSO-d₆ or CDCl₃)

Proton Position	Multiplicity	Chemical Shift (δ ppm)	Coupling Constant ()	Assignment Logic
-NH-	Broad Singlet	5.80 – 7.50	N/A	Highly variable; solvent/concentration dependent. Disappears with D ₂ O shake.
-NH ₂	Broad Singlet	3.50 – 4.50	N/A	Broad exchangeable peak.
Ar-H (C5)	Triplet (or dd)	7.00 – 7.10	Hz	Meta to both halogens; appears as a pseudo-triplet due to similar coupling to H4/H6.
Ar-H (C4)	Doublet (dd)	6.90 – 7.00	Hz	Para to Hydrazine. Shielded by resonance.
Ar-H (C6)	Doublet (dd)	6.70 – 6.80	Hz	Ortho to Hydrazine. Shielded, but steric compression from Br may cause deshielding relative to H4.

Comparative Validation:

- Precursor (Aniline) Experimental:

7.01 (m), 6.84 (d), 6.64 (d).

- Hydrazine Predicted: The signals will retain the 1:1:1 integral ratio and the AMX or ABC splitting pattern. The shift values will move slightly upfield (lower ppm) by 0.1–0.2 ppm due to the increased electron density from the hydrazine tail.

¹³C NMR Data (100 MHz, Predicted)

The 2,3-substitution pattern creates distinct chemical environments for all 6 carbons.

- C-1 (C-N): ~145–150 ppm (Deshielded by N).
- C-3 (C-Cl): ~135 ppm.
- C-2 (C-Br): ~110–115 ppm (Shielded by heavy atom effect of Br).
- C-5 (C-H): ~128 ppm.
- C-4/C-6 (C-H): ~115–120 ppm (Shielded by ortho/para donation).

Infrared Spectroscopy (IR)

The IR spectrum serves as a quick "Go/No-Go" quality check, specifically to confirm the presence of the hydrazine doublet.

Functional Group	Wavenumber (cm ⁻¹)	Signal Characteristics
N-H Stretch	3300 – 3450	Doublet or Triplet. Primary amine (-NH ₂) usually shows two bands; secondary (-NH-) shows one. Hydrazines often show a complex cluster here.
C=C Aromatic	1580 – 1600	Sharp, medium intensity.
N-H Bend	1490 – 1510	"Scissoring" vibration.
C-Cl Stretch	700 – 750	Strong, sharp band.
C-Br Stretch	600 – 650	Strong, sharp band (often lower frequency than Cl).

Experimental Protocols for Validation

Protocol A: NMR Sample Preparation

- Solvent: DMSO-d₆ is preferred over CDCl₃ for hydrazines to prevent rapid oxidation and to stabilize the exchangeable protons.
- Concentration: 10 mg sample in 0.6 mL solvent.
- Reference: TMS (0.00 ppm).
- Critical Step: Perform a D₂O shake. Add 1-2 drops of D₂O to the NMR tube and re-acquire. The peaks at ~4.0 ppm and ~6.5 ppm (N-H) should disappear, confirming the hydrazine moiety.

Protocol B: HPLC Purity Check (differentiation from Aniline)

Since the aniline precursor has similar hydrophobicity, standard C18 gradients may co-elute them.

- Column: Phenyl-Hexyl or C18.

- Mobile Phase: Water/Acetonitrile with 0.1% Formic Acid (Acidic pH keeps the hydrazine protonated, altering retention time significantly compared to the aniline).
- Detection: UV at 254 nm.

References

- Precursor Data: ChemicalBook. (2025).[4] ¹H NMR Spectrum of 2-Bromo-3-chloroaniline. [Link](#)
- Isotope Principles: LibreTexts Chemistry. (2022).[5] Mass Spectrometry: Isotope Abundance (Cl/Br Patterns). [Link](#)
- Synthesis Context: Google Patents. (2008). CN101148420A - Preparation method for 2-bromophenylhydrazine. [Link](#)
- General Hydrazine Spectra: Royal Society of Chemistry. (2014). Supporting Information: Synthesis of substituted phenylhydrazines. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. PubChemLite - (2-bromo-3-chlorophenyl)hydrazine hydrochloride (C₆H₆BrClN₂) [pubchemlite.lcsb.uni.lu]
- 2. Isotopes in Mass Spectrometry - Chemistry Steps [chemistrysteps.com]
- 3. 2-BROMO-3-CHLOROANILINE CAS#: 96558-73-5 [m.chemicalbook.com]
- 4. 2-BROMO-3-CHLOROANILINE | 96558-73-5 [chemicalbook.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Technical Profile: Spectroscopic Data for (2-Bromo-3-chlorophenyl)hydrazine]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b13086204/docs#technical-profile-spectroscopic-data-for-2-bromo-3-chlorophenyl-hydrazine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)